

establishing a reference standard for 1-(3-Bromophenyl)propylamine

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Compound of Interest

Compound Name: [1-(3-Bromophenyl)propyl](2-methoxyethyl)amine

Cat. No.: B13263670

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Establishing a primary reference standard for chiral pharmaceutical intermediates is a critical path in drug development, demanding rigorous analytical control and scientific justification. 1-(3-Bromophenyl)propylamine (also known as 1-(3-bromophenyl)propan-1-amine) is a highly versatile chiral building block[1]. Its aryl bromide functionality serves as an ideal handle for downstream cross-coupling reactions (e.g., Suzuki or Buchwald-Hartwig aminations), while its chiral primary amine dictates the stereochemistry of the resulting Active Pharmaceutical Ingredient (API).

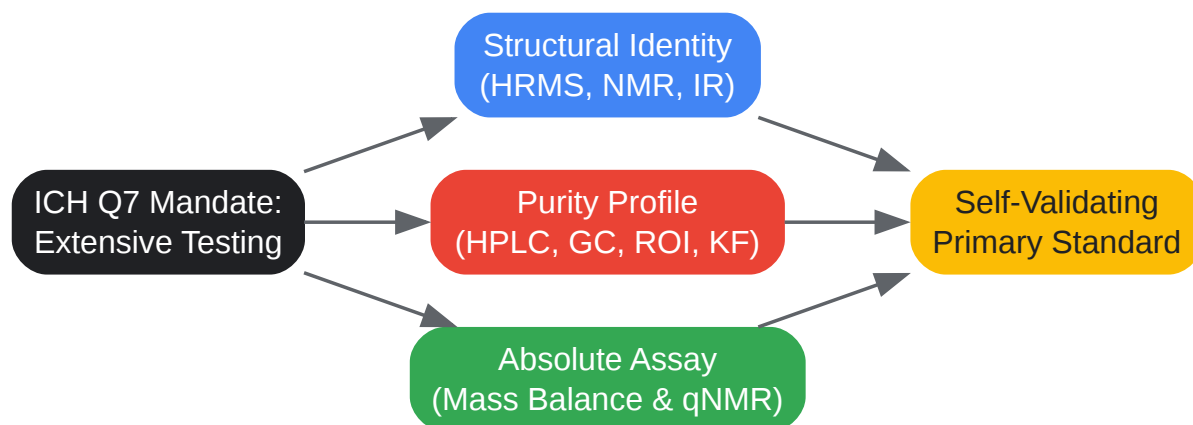
Because the enantiomeric purity of this intermediate directly impacts the safety and efficacy profiles of the final drug product, establishing a highly pure, fully characterized Primary Reference Standard is non-negotiable. Relying solely on commercial catalog chemicals often falls short of the stringent requirements outlined in ICH Q7 guidelines for quantitative API release testing[2].

This guide objectively compares the methodologies for sourcing, purifying, and characterizing a primary reference standard for (S)-1-(3-Bromophenyl)propylamine, providing actionable, self-validating experimental protocols.

Regulatory Context & The Causality of "Self-Validation"

According to the ICH Q7 Good Manufacturing Practice Guide[3], a Primary Reference Standard must be an authentic material of high purity, established through an extensive set of analytical tests.

The Causality of Method Selection: Many laboratories default to High-Performance Liquid Chromatography (HPLC) area percentage to determine purity. However, HPLC area % is a relative measurement; it is blind to inorganic salts, residual solvents, and non-UV-absorbing impurities. To create a self-validating system—one that does not rely on a pre-existing standard of the same compound—we must use Quantitative NMR (qNMR) coupled with a mass balance approach. qNMR compares the proton resonance of the analyte directly against a NIST-traceable internal standard, yielding an absolute mass fraction.



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Caption: Orthogonal characterization strategy fulfilling ICH Q7 requirements.

Comparison of Sourcing & Purification Strategies

When establishing the standard for the (S)-enantiomer (CAS: 760171-71-9), laboratories generally choose between purchasing a commercial secondary standard, performing classical diastereomeric salt resolution, or utilizing Preparative Chiral Supercritical Fluid Chromatography (SFC).

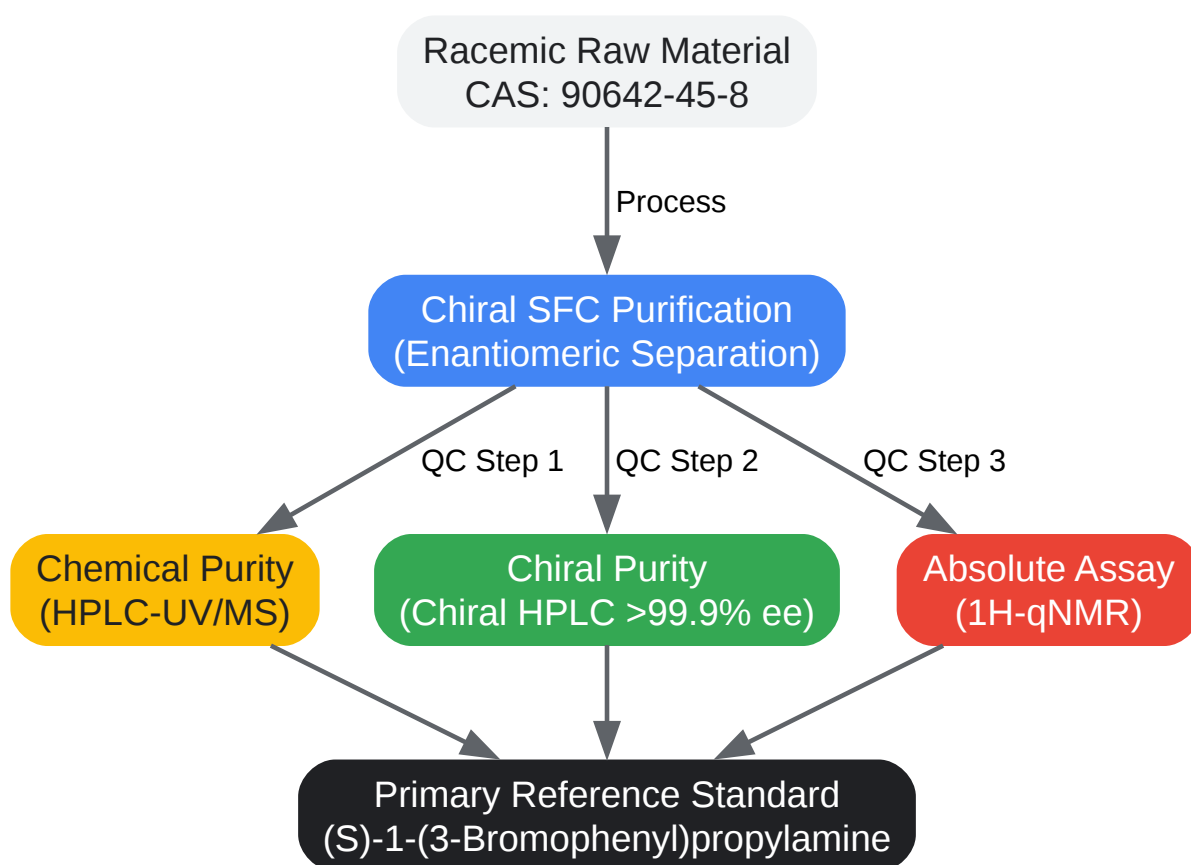
Table 1: Objective Comparison of Reference Standard Generation Methods

Methodology	Chemical Purity	Enantiomeric Excess (ee)	Scalability	Time-to-Standard	Key Limitations
Commercial Purchase (e.g., Sigma, ChemScene)	95.0% - 98.0%	>98.0%	High (Purchased)	Immediate	Lacks absolute assay certification; insufficient for primary API release.
Diastereomeric Salt Resolution (L-Tartaric Acid)	>99.0%	~95.0% - 98.0%	High (Kilogram)	2-3 Weeks	Requires multiple recrystallizations; risk of salt carryover affecting absolute assay.
Preparative Chiral SFC (In-House Purification)	>99.8%	>99.9%	Moderate (Grams)	2-4 Days	Requires specialized SFC instrumentation; high initial capital expenditure.

Conclusion: For establishing a Primary Reference Standard, Preparative Chiral SFC is the superior choice. It avoids the introduction of resolving agents (salts) that complicate mass balance calculations and provides baseline resolution of enantiomers, ensuring >99.9% ee.

Experimental Protocols: Establishing the Standard

The following workflow details the self-validating generation of the (S)-1-(3-Bromophenyl)propylamine primary standard from a racemic starting material (CAS: 90642-45-8)[1].



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Caption: Workflow for establishing an in-house primary reference standard via Chiral SFC and qNMR.

Protocol A: Preparative Chiral SFC Purification

Causality Note: Supercritical CO₂ is used as the primary mobile phase because it evaporates seamlessly upon fraction collection, preventing the thermal degradation of the amine that often occurs during the prolonged solvent evaporation required in traditional preparative HPLC.

- Sample Preparation: Dissolve 5.0 g of racemic 1-(3-Bromophenyl)propylamine in 50 mL of Methanol (HPLC grade).
- Stationary Phase: Chiralpak IG column (250 mm × 21.2 mm, 5 μm).
- Mobile Phase: 80% CO₂ / 20% Methanol containing 0.1% Isopropylamine (v/v). Note: The addition of Isopropylamine suppresses secondary interactions between the basic primary amine and residual silanols on the stationary phase, preventing peak tailing.
- Parameters: Flow rate at 70 mL/min; Back pressure at 100 bar; Column temperature at 35°C; UV detection at 220 nm.
- Fraction Collection: Collect the first-eluting peak (previously confirmed via VCD spectroscopy or optical rotation to be the (S)-enantiomer).
- Isolation: Evaporate the methanolic fractions under reduced pressure at <30°C to yield a pale yellow oil.

Protocol B: Self-Validating Absolute Assay via 1H-qNMR

Causality Note: To assign an absolute purity value without a prior standard, we use Maleic acid as an internal calibrant. Its highly deshielded olefinic protons (~6.2 ppm) do not overlap with the aliphatic or aromatic signals of the bromophenylpropylamine.

- Preparation: Accurately weigh ~15.0 mg of the SFC-purified (S)-1-(3-Bromophenyl)propylamine and ~5.0 mg of NIST-traceable Maleic Acid into a static-free weighing boat using a microbalance (d = 0.001 mg).
- Solvation: Dissolve the mixture quantitatively in 0.6 mL of DMSO-d₆ and transfer to a 5 mm NMR tube.

- Acquisition: Acquire the ^1H -NMR spectrum at 400 MHz or higher. Set the relaxation delay (D1) to 30 seconds (ensure $D1 > 5 \times T1$ of the slowest relaxing proton) to guarantee complete magnetization recovery.
- Integration & Calculation: Integrate the maleic acid singlet (2H, ~6.2 ppm) and the methine proton of the propylamine moiety (1H, ~3.8 ppm). Calculate the absolute mass fraction using the standard qNMR equation.

Experimental Data: Commercial vs. In-House Standard

Once the in-house standard is generated, it must be thoroughly characterized. Table 2 demonstrates the analytical superiority of the in-house generated primary standard compared to a commercially sourced >95% grade material[1].

Table 2: Analytical Characterization Results

Analytical Attribute	Method	Commercial Material (CAS: 90642-45-8)	In-House Primary Standard
Structural Identity	HRMS (ESI+)	Conforms ($[\text{M}+\text{H}]^+$ 214.0226)	Conforms ($[\text{M}+\text{H}]^+$ 214.0229)
Chromatographic Purity	HPLC-UV (220 nm)	96.4% Area	99.9% Area
Enantiomeric Excess	Chiral HPLC	0% (Racemic)	>99.9% ee
Residual Solvents	GC-FID (Headspace)	4,500 ppm (Methanol)	< 100 ppm (Methanol)
Water Content	Karl Fischer Titration	0.8% w/w	0.1% w/w
Absolute Assay	^1H -qNMR	Not Determined	99.6% $\pm$ 0.2% w/w

Interpretation: The commercial material, while suitable for early-stage screening or as a raw starting material, possesses significant residual solvents and chromatographic impurities. The in-house standard, purified via SFC and validated via qNMR, achieves an absolute assay of 99.6%, fully qualifying it as a Primary Reference Standard under ICH Q7 guidelines.

References

- ICH Q7 Good Manufacturing Practice Guide for Active Pharmaceutical Ingredients Qualityze
URL:[[Link](#)]

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